

Personal protective equipment for handling Eicosapentaenoyl serotonin

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Compound of Interest

Compound Name: Eicosapentaenoyl serotonin

Cat. No.: B607281

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Essential Safety and Handling Guide for Eicosapentaenoyl Serotonin

This guide provides crucial safety protocols and logistical information for handling **Eicosapentaenoyl Serotonin** (EPA-5-HT) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure personal safety and proper management of the compound. Since the toxicological properties of **Eicosapentaenoyl Serotonin** have not been fully investigated, it should be handled with the utmost care, treating it as a potentially hazardous substance. The following procedures are based on best practices for handling novel research chemicals and related compounds like Serotonin Hydrochloride.

Hazard Identification and Classification

While specific GHS hazard classifications for **Eicosapentaenoyl Serotonin** are not readily available, the hazards associated with Serotonin Hydrochloride should be considered as a proxy. Serotonin Hydrochloride is harmful if swallowed, inhaled, or in contact with skin, and it can cause serious eye and skin irritation.^[1]

Hazard Classification for the Related Compound Serotonin Hydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets for Serotonin Hydrochloride.[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.[1] The required equipment should be selected based on a risk assessment of the specific procedures being performed.[2]

Summary of Recommended Personal Protective Equipment

Protection Type	Recommended Equipment	Standard/Specification
Eye/Face Protection	Chemical safety goggles with side protection or a face shield.[1]	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Suitable chemical-resistant gloves (e.g., nitrile or neoprene).[1]	Tested according to EN 374.[1] Two pairs of chemotherapy-grade gloves may be appropriate for handling hazardous products.[2]
Skin and Body Protection	A lab coat is mandatory. For procedures with a higher risk of splashing, a disposable, polyethylene-coated gown is recommended.[1][2]	Gowns should demonstrate resistance to permeability by hazardous products.[2]

| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood.[1][3] If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH- or CEN-certified respirator (e.g., N95).[1][4] | Surgical masks do not provide adequate respiratory protection from chemical exposure.[4] |

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: Always handle **Eicosapentaenoyl Serotonin** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to control airborne concentrations.[1][3]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

Safe Handling Procedures:

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[3] Do not breathe dust, fumes, or vapors.[1]

- Minimize Dust/Aerosol Formation: If handling a solid form, minimize the generation of dust.
[1] If using a solution, avoid creating aerosols.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[1] Do not eat, drink, or smoke in the laboratory.[1]
- Container Handling: Keep containers tightly closed when not in use. Open and handle containers with care to prevent spills.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- The recommended storage temperature for related compounds is often 2-8°C.[1]
- Keep away from heat, sparks, and open flames.[3]

Disposal Plan

All waste materials contaminated with **Eicosapentaenoyl Serotonin** must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant in accordance with all local, state, and federal regulations.[3] Do not allow the product to enter drains.[5]

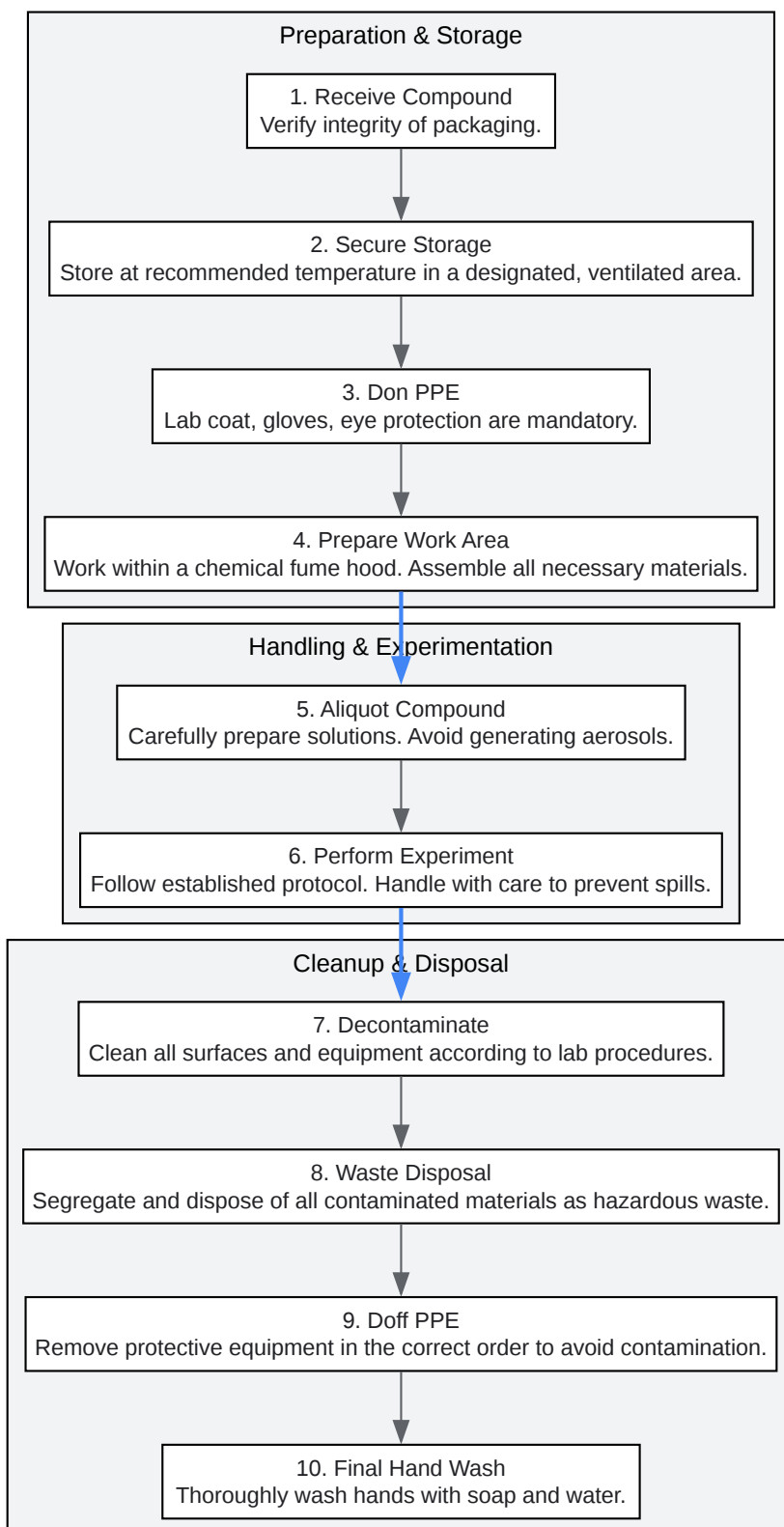
Physicochemical Data

The following data pertains to **Eicosapentaenoyl Serotonin**.

Property	Value
CAS Number	199875-71-3[6]
Molecular Formula	C ₃₀ H ₄₀ N ₂ O ₂ [6]
Molecular Weight	460.7 g/mol [6]
Appearance	Provided as a solution in ethanol or as a liquid (Colorless to light yellow).[6][7]
Solubility	DMF: 20 mg/ml; DMSO: 20 mg/ml; Ethanol: 30 mg/ml; Ethanol:PBS (pH 7.2) (1:2): 0.33 mg/ml. [6]

Experimental Workflow

The following diagram outlines the standard procedural flow for safely handling **Eicosapentaenoyl Serotonin** in a research setting.



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Caption: Workflow for Safe Handling of **Eicosapentaenoyl Serotonin**.

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Email: info@benchchem.com